

Solubility and Stability of 2-(Bromomethyl)acrylic Acid: A Technical Guide

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Compound of Interest

Compound Name: 2-(Bromomethyl)acrylic acid

Cat. No.: B041221

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Abstract

2-(Bromomethyl)acrylic acid is a bifunctional monomer with significant applications in organic synthesis and material science. Its utility is intrinsically linked to its solubility in various solvents and its stability under different conditions. This technical guide provides a comprehensive overview of the solubility and stability profile of **2-(Bromomethyl)acrylic acid** in common laboratory solvents. It includes detailed experimental protocols for determining these properties and discusses potential degradation pathways. The information presented herein is intended to assist researchers in handling, storing, and utilizing this versatile compound effectively.

Introduction

2-(Bromomethyl)acrylic acid (CAS No: 72707-66-5) is a reactive chemical intermediate characterized by the presence of both a polymerizable acrylic acid moiety and a reactive bromomethyl group.^[1] This dual functionality allows for its use in a variety of chemical transformations, including polymerization and alkylation reactions.^[1] A thorough understanding of its solubility and stability is paramount for its successful application in research and development, particularly in the pharmaceutical and materials science sectors. This guide aims to provide a detailed technical resource on these critical parameters.

Physicochemical Properties

A summary of the key physicochemical properties of **2-(Bromomethyl)acrylic acid** is presented in Table 1.

Table 1: Physicochemical Properties of **2-(Bromomethyl)acrylic Acid**

Property	Value	Reference
CAS Number	72707-66-5	[2]
Molecular Formula	C ₄ H ₅ BrO ₂	[2]
Molecular Weight	164.99 g/mol	[2]
Appearance	White to almost white solid/crystal	[3]
Melting Point	70-73 °C (lit.)	[2]
pKa	3.45 ± 0.11 (Predicted)	[3]
Storage Temperature	2-8°C	[2]

Solubility Profile

The solubility of **2-(Bromomethyl)acrylic acid** is a critical factor for its use in solution-phase reactions and formulations. While specific quantitative data is not widely available in published literature, qualitative information and the behavior of the parent compound, acrylic acid, provide valuable insights. Acrylic acid is highly soluble in water and other polar organic solvents like methanol, ethanol, and acetone.[4] **2-(Bromomethyl)acrylic acid** is noted to be soluble in methanol.[3]

For practical laboratory applications, a qualitative solubility assessment in a range of common solvents is provided in Table 2. It is important to note that this information is illustrative and should be confirmed experimentally.

Table 2: Illustrative Qualitative Solubility of **2-(Bromomethyl)acrylic Acid** in Common Solvents at Ambient Temperature

Solvent Class	Solvent	Qualitative Solubility
Protic Polar	Water	Sparingly Soluble
Methanol	Soluble	
Ethanol	Soluble	
Aprotic Polar	Acetone	Soluble
Ethyl Acetate	Soluble	
Acetonitrile	Soluble	
Dimethylformamide (DMF)	Soluble	
Dimethyl Sulfoxide (DMSO)	Soluble	
Halogenated	Dichloromethane	Soluble
Chloroform	Soluble	
Aromatic	Toluene	Sparingly Soluble
Non-polar	Hexane	Insoluble

Note: This table is for illustrative purposes. Actual solubility should be determined experimentally.

Stability Profile

The stability of **2-(Bromomethyl)acrylic acid** is influenced by factors such as temperature, light, and the presence of moisture and other reactive species. The primary degradation pathways for this compound are anticipated to be polymerization and hydrolysis.

Polymerization

Similar to other acrylic acid derivatives, **2-(Bromomethyl)acrylic acid** has a propensity to undergo polymerization, especially when exposed to heat or light. This process can be accelerated by the presence of radical initiators. To mitigate spontaneous polymerization, commercial preparations of related compounds are often stabilized with inhibitors like

hydroquinone (HQ).[5] For long-term storage, it is recommended to keep the compound at a low temperature (2-8°C) and protected from light.[2]

Hydrolysis

The ester-like functionality and the presence of a reactive bromomethyl group suggest that **2-(Bromomethyl)acrylic acid** may be susceptible to hydrolysis, particularly in aqueous solutions and under basic conditions. The hydrolysis of the bromomethyl group would lead to the formation of 2-(hydroxymethyl)acrylic acid, while hydrolysis of the acrylic acid moiety is less likely under typical conditions. The rate of hydrolysis is expected to increase with temperature and at pH values away from neutral.

Thermal Degradation

Exposure to elevated temperatures can lead to the thermal degradation of acrylic polymers. For **2-(Bromomethyl)acrylic acid**, high temperatures could induce decarboxylation, dehydrobromination, and polymerization, leading to a complex mixture of degradation products.

An illustrative summary of the stability of **2-(Bromomethyl)acrylic acid** under various conditions is presented in Table 3.

Table 3: Illustrative Stability Profile of **2-(Bromomethyl)acrylic Acid**

Condition	Solvent	Potential Degradation Pathway	Stability Concern
Elevated Temperature	All	Polymerization, Decomposition	High
UV/Visible Light	All	Polymerization	High
Aqueous Solution (Neutral pH)	Water	Hydrolysis	Moderate
Aqueous Solution (Acidic pH)	Water	Hydrolysis (slow)	Low to Moderate
Aqueous Solution (Basic pH)	Water	Hydrolysis (rapid), Polymerization	High
Protic Organic Solvents	Methanol, Ethanol	Solvolysis	Moderate
Aprotic Organic Solvents	Acetone, DCM	Generally Stable	Low

Note: This table provides a general guide. Specific stability studies are recommended for critical applications.

Experimental Protocols

The following sections detail standardized experimental protocols for the determination of solubility and stability of **2-(Bromomethyl)acrylic acid**.

Solubility Determination (Shake-Flask Method)

This method is a standard procedure for determining the equilibrium solubility of a compound in a given solvent.

Materials:

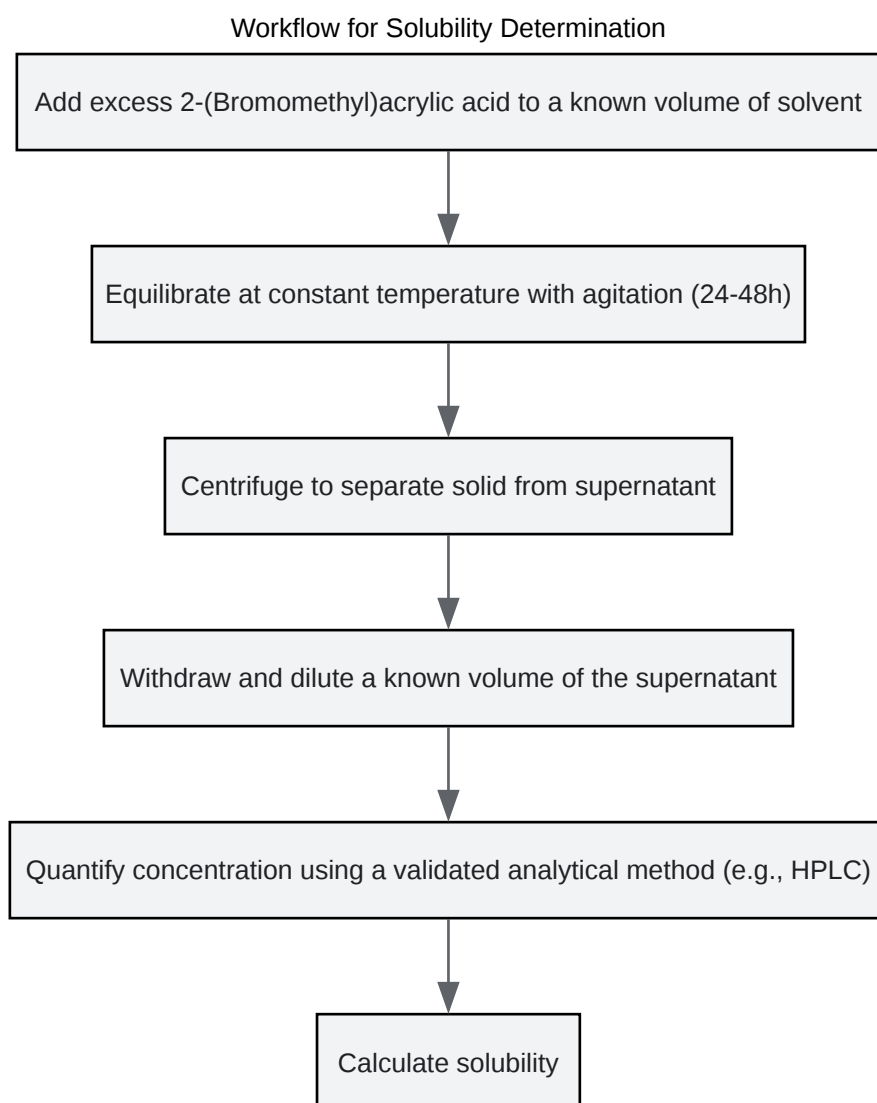
- **2-(Bromomethyl)acrylic acid**

- Selected solvents (e.g., water, methanol, ethanol, acetone, ethyl acetate, dichloromethane)
- Analytical balance
- Vials with screw caps
- Thermostatically controlled shaker or incubator
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a UV detector or other suitable analytical instrument

Procedure:

- Add an excess amount of **2-(Bromomethyl)acrylic acid** to a vial containing a known volume of the selected solvent.
- Seal the vial tightly and place it in a thermostatically controlled shaker set to a constant temperature (e.g., 25 °C).
- Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After equilibration, allow the suspension to settle.
- Centrifuge the sample to separate the undissolved solid from the saturated solution.
- Carefully withdraw an aliquot of the clear supernatant.
- Dilute the aliquot with a suitable solvent to a concentration within the calibrated range of the analytical method.
- Quantify the concentration of **2-(Bromomethyl)acrylic acid** in the diluted sample using a validated HPLC method.
- Calculate the solubility in units such as mg/mL or g/L.

Workflow for Solubility Determination:



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Caption: A schematic representation of the shake-flask method for determining solubility.

Stability Assessment

This protocol is based on the principles outlined in the ICH guidelines for stability testing.

Materials:

- **2-(Bromomethyl)acrylic acid**
- Selected solvents

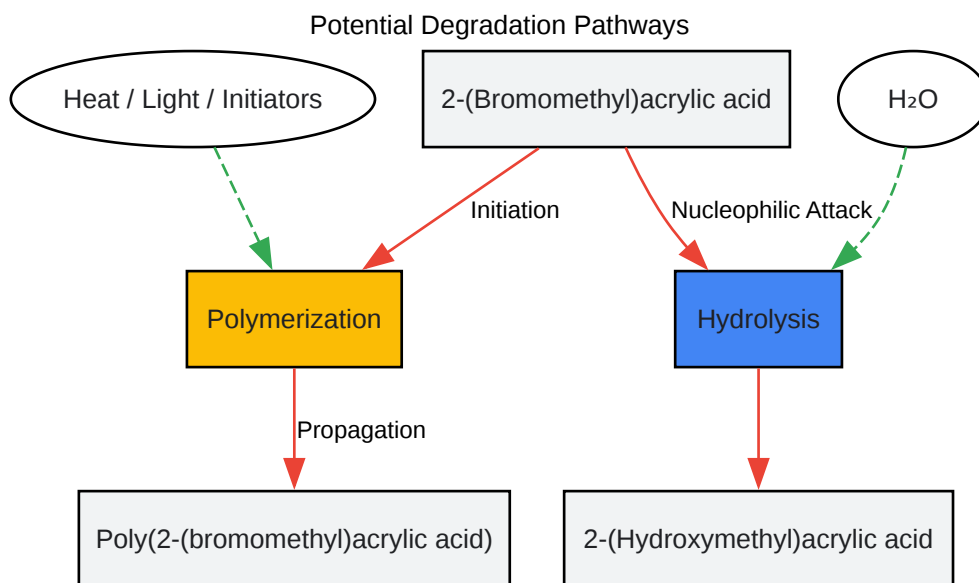
- Vials (clear and amber) with screw caps
- Temperature and humidity-controlled stability chambers
- Photostability chamber
- HPLC system with a UV detector

Procedure:

- Solution Preparation: Prepare solutions of **2-(Bromomethyl)acrylic acid** in the selected solvents at a known concentration.
- Sample Storage:
 - Thermal Stability: Aliquot the solutions into clear vials and store them in stability chambers at various temperature and humidity conditions (e.g., 25°C/60% RH, 40°C/75% RH).
 - Photostability: Expose solutions in clear vials to a controlled light source as per ICH Q1B guidelines. Prepare control samples wrapped in aluminum foil to protect them from light.
- Time Points: Withdraw samples at predetermined time intervals (e.g., 0, 1, 2, 4, 8, and 12 weeks).
- Analysis:
 - Visually inspect the samples for any changes in color or for the formation of precipitates.
 - Quantify the concentration of **2-(Bromomethyl)acrylic acid** in each sample using a validated stability-indicating HPLC method. This method should be able to separate the parent compound from its potential degradation products.
 - Analyze for the appearance of any degradation products.
- Data Evaluation:
 - Plot the concentration of **2-(Bromomethyl)acrylic acid** as a function of time for each storage condition.

- Determine the degradation rate and, if applicable, the half-life of the compound under each condition.

Potential Degradation Pathways of 2-(Bromomethyl)acrylic Acid:



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Caption: Key potential degradation routes for 2-(Bromomethyl)acrylic acid.

Analytical Methodology

A robust analytical method is essential for accurately determining the concentration of 2-(Bromomethyl)acrylic acid in solubility and stability studies. High-Performance Liquid Chromatography (HPLC) with UV detection is a suitable technique.

Illustrative HPLC Method:

- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m)
- Mobile Phase: A gradient of water (with 0.1% formic or phosphoric acid) and acetonitrile.
- Flow Rate: 1.0 mL/min
- Detection Wavelength: 210 nm

- Injection Volume: 10 µL
- Column Temperature: 30 °C

This method should be validated for specificity, linearity, accuracy, precision, and robustness according to standard guidelines.

Conclusion

2-(Bromomethyl)acrylic acid is a valuable reagent whose effective use is dependent on a clear understanding of its solubility and stability. This guide provides a foundational understanding of these properties, highlighting its likely solubility in polar organic solvents and its susceptibility to polymerization and hydrolysis. The detailed experimental protocols provided herein offer a systematic approach for researchers to generate specific and reliable data for their particular applications. By carefully considering the information presented in this guide, scientists and drug development professionals can better anticipate the behavior of **2-(Bromomethyl)acrylic acid**, leading to more efficient and successful research outcomes.

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